

6-Bromo-4-methoxybenzo[d]isoxazole structural characterization

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Compound of Interest

Compound Name: 6-Bromo-4-methoxybenzo[d]isoxazole

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Title: In-Depth Structural Characterization of **6-Bromo-4-methoxybenzo[d]isoxazole**: A Technical Guide for Medicinal Chemists

Executive Summary

The benzo[d]isoxazole (1,2-benzisoxazole) scaffold is a privileged pharmacophore in modern drug discovery, forming the structural core of atypical antipsychotics (e.g., risperidone) and emerging as a highly potent chemotype for bromodomain and extra-terminal (BET) inhibitors^[1]. Within this chemical space, **6-Bromo-4-methoxybenzo[d]isoxazole** (CAS: 1427375-05-0) serves as a highly versatile, functionalized building block. The strategic placement of a methoxy group at C-4 and a bromine atom at C-6 provides distinct electronic environments and orthogonal reactivity handles for downstream cross-coupling (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations).

This whitepaper provides an authoritative, step-by-step technical guide to the structural characterization of **6-Bromo-4-methoxybenzo[d]isoxazole**. By integrating high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy, High-Resolution Mass Spectrometry

(HRMS), and Fourier-Transform Infrared (FT-IR) spectroscopy, we establish a self-validating system to unequivocally confirm its molecular architecture.

Molecular Architecture & Mechanistic Significance

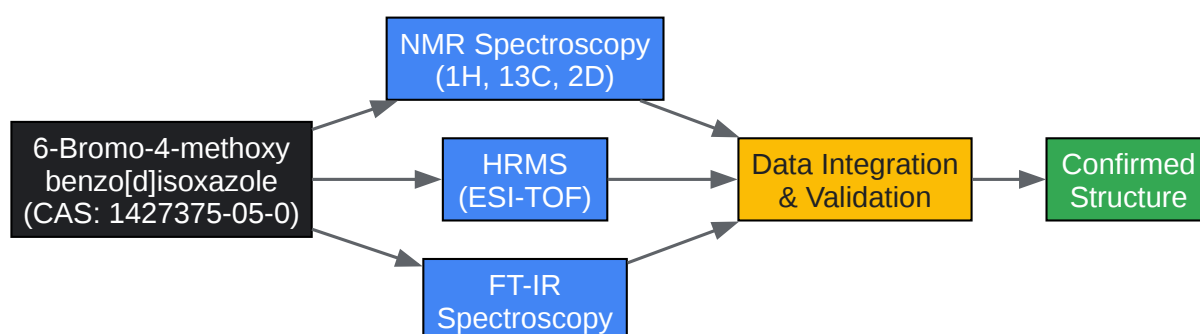
The structural rationale of **6-Bromo-4-methoxybenzo[d]isoxazole** is governed by a complex "push-pull" electronic system across the fused bicyclic core[2].

- The Isoxazole Ring (C-3, N-2, O-1): The highly electronegative oxygen and nitrogen atoms heavily deshield the C-3 proton, pushing its NMR resonance significantly downfield.
- The 4-Methoxy Group (+R, -I effect): The oxygen lone pairs donate electron density into the aromatic ring via resonance, strongly shielding the ortho (C-3a, C-5) and para (C-7) positions.
- The 6-Bromo Group (-I, +R effect): Bromine withdraws electron density inductively but donates weakly via resonance. Its primary structural value lies in its heavy-atom effect and distinct isotopic signature in mass spectrometry.

Because the C-4 and C-6 positions are substituted, the remaining aromatic protons at C-5 and C-7 are meta to each other. This specific substitution pattern dictates a highly characteristic meta-coupling constant (

Hz) in the

¹H NMR spectrum, which serves as the primary diagnostic feature for regiochemical assignment[3].



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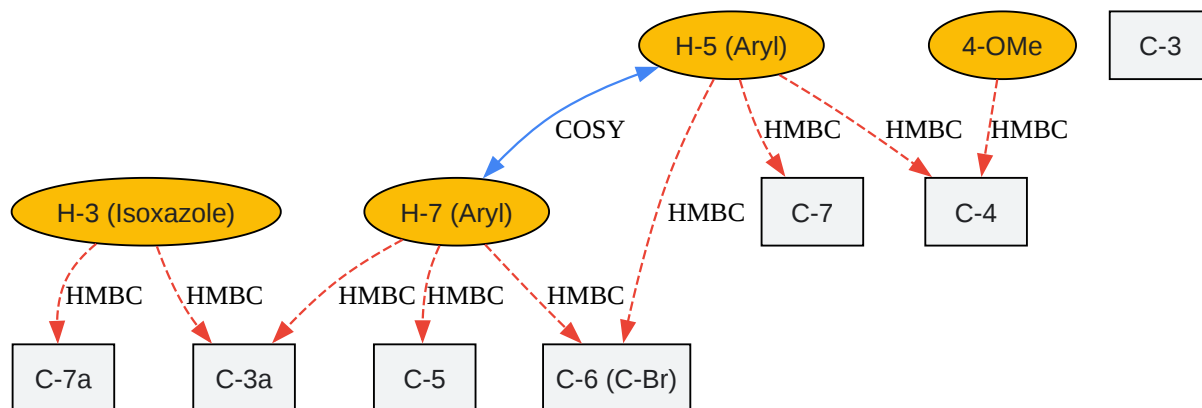
Figure 1: Multi-modal structural characterization workflow for **6-Bromo-4-methoxybenzo[d]isoxazole**.

High-Resolution Structural Characterization Workflows

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of regiochemical validation. The causality behind the observed chemical shifts is directly tied to the electronic effects described above.

- **H NMR Causality:** The C-3 proton is isolated and highly deshielded by the adjacent heteroatoms, typically appearing as a sharp singlet near 8.80 ppm[3]. The 4-OMe group shields H-5 more than the 6-Br group shields H-7. Consequently, H-5 appears upfield (e.g., ~6.9 ppm) relative to H-7 (~7.6 ppm). Both will appear as doublets with a coupling constant of ~1.5 to 2.0 Hz.
- **2D NMR (COSY & HMBC):** To create a self-validating protocol, 1D data must be corroborated by 2D HMBC (Heteronuclear Multiple Bond Correlation). The methoxy protons (~3.95 ppm) will show a strong correlation to C-4. H-3 will show correlations to the bridgehead carbons C-3a and C-7a, unambiguously orienting the isoxazole ring relative to the substituted benzene ring.



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Figure 2: Key 2D NMR (COSY and HMBC) correlations establishing the regiochemistry.

High-Resolution Mass Spectrometry (HRMS)

Electrospray ionization (ESI) in positive mode is selected because the isoxazole nitrogen readily accepts a proton (

). The presence of the bromine atom provides a built-in self-validating system: bromine naturally exists as two isotopes,

Br and

Br, in a nearly 1:1 ratio. Therefore, the mass spectrum must display a characteristic isotopic doublet separated by exactly 1.997 Da. The calculated exact mass for

is 227.9660.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups. The isoxazole ring exhibits a characteristic

stretching frequency around 1610-1630 cm

. The asymmetric

stretch of the methoxy group appears strongly near 1250 cm

, while the heavy

bond vibrates in the fingerprint region (~650-550 cm

).

Experimental Protocols (Self-Validating Systems)

Protocol 1: NMR Sample Preparation and Acquisition Causality Check: Chloroform-d (CDCl

) is chosen as the solvent because it provides sharper resolution for small meta-couplings compared to DMSO-d

, which can broaden signals due to higher viscosity.

- Sample Preparation: Dissolve 15 mg of **6-Bromo-4-methoxybenzo[d]isoxazole** in 0.6 mL of CDCl containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Transfer the solution to a 5 mm precision NMR tube. Load into a 400 MHz (or higher) NMR spectrometer.
- 1D Acquisition:
 - H NMR: Acquire 16 scans with a relaxation delay (D1) of 2.0 seconds to ensure complete relaxation of the isolated H-3 proton.
 - C NMR: Acquire 1024 scans with proton decoupling (WALTZ-16).
- 2D Acquisition: Run gradient-selected COSY and HMBC. For HMBC, optimize the long-range coupling constant delay for Hz.
- Validation: Ensure the integration of the methoxy peak is exactly 3.0 relative to the single protons at H-3, H-5, and H-7.

Protocol 2: LC-HRMS Analysis

- Sample Preparation: Prepare a 1

g/mL solution of the analyte in LC-MS grade Methanol/Water (50:50, v/v) with 0.1% Formic Acid. Causality: Formic acid acts as a proton source to facilitate

formation in ESI+.

- Chromatography: Inject 2

L onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.7

m). Elute with a gradient of Water/Acetonitrile (both containing 0.1% FA).

- Spectrometry: Operate the ESI-TOF in positive ion mode. Calibrate the mass axis using a standard tuning mix to ensure sub-5 ppm mass accuracy.
- Validation: Extract the ion chromatograms for m/z 227.9660 and 229.9640. The peaks must co-elute perfectly and exhibit a 1:1 intensity ratio.

Quantitative Data Summary

Table 1: Predicted NMR Assignments for **6-Bromo-4-methoxybenzo[d]isoxazole** (in CDCl

)

Position	H Chemical Shift (, ppm)	Multiplicity & Coupling (, Hz)	C Chemical Shift (, ppm)	Key HMBC Correlations (H C)
3	~8.80	Singlet (1H)	~148.5	C-3a, C-7a
3a	-	-	~112.0	-
4	-	-	~155.0	-
5	~6.95	Doublet (1H),	~108.5	C-4, C-6, C-7
6	-	-	~124.0	-
7	~7.65	Doublet (1H),	~115.0	C-5, C-6, C-3a
7a	-	-	~163.0	-
4-OMe	~3.95	Singlet (3H)	~56.2	C-4

Table 2: HRMS and FT-IR Key Parameters

Analytical Technique	Target Parameter	Expected Value / Observation	Diagnostic Significance
HRMS (ESI+)	Exact Mass	227.9660 (Br) / 229.9640 (Br)	Confirms molecular formula
HRMS (ESI+)	Isotope Ratio	~1:1 intensity	Unambiguous confirmation of mono-bromination
FT-IR		~1620 cm	Confirms the isoxazole ring system
FT-IR		~1250 cm	Confirms the aryl alkyl ether (methoxy)
FT-IR		~600 cm	Confirms aryl bromide

References

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